

Interpreting the Certificate of Analysis for Sulfanitran-d4: A Technical Guide

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Compound of Interest

Compound Name: Sulfanitran-d4

Cat. No.: B12423888

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth walkthrough of a typical Certificate of Analysis (CoA) for the isotopically labeled compound, **Sulfanitran-d4**. Understanding the data and experimental protocols detailed in a CoA is critical for ensuring the quality, identity, and purity of reference standards used in research and development. This document will summarize the key quantitative data in structured tables, provide detailed experimental methodologies for the cited tests, and use visualizations to illustrate complex information.

Understanding the Basics: What is Sulfanitran-d4?

Sulfanitran is a sulfonamide antibiotic. The "-d4" designation indicates that four hydrogen atoms in the molecule have been replaced with deuterium atoms. This isotopic labeling is crucial for its use as an internal standard in quantitative mass spectrometry-based assays, allowing for the differentiation of the standard from the unlabeled analyte.

A Certificate of Analysis for **Sulfanitran-d4** is a formal document that certifies the identity, purity, and quality of a specific batch of this reference material. It is a critical component of laboratory quality assurance.

Quantitative Data Summary

The following tables summarize the typical quantitative data found on a Certificate of Analysis for **Sulfanitran-d4**.

Table 1: General Information and Physical Properties

Parameter	Specification
Product Name	Sulfanitran-d4
CAS Number	1794753-46-0
Molecular Formula	C ₁₄ H ₉ D ₄ N ₃ O ₅ S
Molecular Weight	339.36 g/mol
Appearance	White to Off-White Solid
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)
Storage Condition	Store at 2-8°C, protect from light

Table 2: Purity and Isotopic Enrichment

Analysis	Method	Result
Chemical Purity	HPLC	99.8%
Isotopic Purity	¹ H NMR	99.5% D
Isotopic Enrichment	Mass Spectrometry	≥ 99 atom % D
Residual Solvents	GC-HS	Conforms to USP <467>
Elemental Analysis	Combustion	Conforms to Theoretical Values

Experimental Protocols

The following sections detail the methodologies used to obtain the quantitative data presented above.

Chemical Purity by High-Performance Liquid Chromatography (HPLC)

Purpose: To determine the chemical purity of the **Sulfanitran-d4** material by separating it from any non-labeled or other impurities.

Instrumentation:

- System: Agilent 1260 Infinity II HPLC or equivalent
- Detector: Diode Array Detector (DAD)
- Column: C18, 4.6 x 150 mm, 5 µm particle size

Chromatographic Conditions:

- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient:
 - 0-2 min: 95% A, 5% B
 - 2-15 min: Linear gradient to 5% A, 95% B
 - 15-18 min: Hold at 5% A, 95% B
 - 18-20 min: Return to initial conditions
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 254 nm
- Injection Volume: 10 µL
- Sample Preparation: The sample is accurately weighed and dissolved in a known volume of DMSO to a final concentration of 1 mg/mL.

Data Analysis: The purity is calculated based on the area percent of the main peak relative to the total area of all peaks detected in the chromatogram.

Isotopic Purity by Proton Nuclear Magnetic Resonance (^1H NMR)

Purpose: To confirm the identity of the compound and to determine the degree of deuteration by observing the absence of signals from the deuterated positions.

Instrumentation:

- Spectrometer: Bruker Avance III 400 MHz NMR or equivalent
- Solvent: DMSO- d_6

Experimental Parameters:

- Pulse Program: zg30
- Number of Scans: 16
- Relaxation Delay: 1.0 s
- Acquisition Time: 3.99 s
- Spectral Width: 8223.68 Hz

Data Analysis: The ^1H NMR spectrum is compared to the spectrum of unlabeled Sulfanitran. The absence or significant reduction of proton signals at the sites of deuteration confirms the isotopic labeling. The isotopic purity is estimated by comparing the integration of the residual proton signals at the deuterated positions to the integration of a non-deuterated proton signal in the molecule.

Isotopic Enrichment by Mass Spectrometry

Purpose: To provide a precise measurement of the isotopic enrichment of the deuterated standard.

Instrumentation:

- System: Agilent 6545 Q-TOF LC/MS or equivalent
- Ionization Source: Electrospray Ionization (ESI), positive mode

Mass Spectrometry Parameters:

- Gas Temperature: 325°C
- Drying Gas Flow: 8 L/min
- Nebulizer Pressure: 35 psig
- Sheath Gas Temperature: 350°C
- Sheath Gas Flow: 11 L/min
- Capillary Voltage: 3500 V
- Fragmentor Voltage: 175 V

Data Analysis: The mass spectrum of **Sulfanitran-d4** is analyzed to determine the relative abundance of the molecular ions corresponding to the fully deuterated (d4), partially deuterated (d1, d2, d3), and unlabeled (d0) species. The isotopic enrichment is calculated as the percentage of the d4 species relative to the sum of all isotopic species.

Residual Solvents by Headspace Gas Chromatography (GC-HS)

Purpose: To identify and quantify any residual solvents from the synthesis and purification process, ensuring they are below the limits specified by regulatory guidelines (e.g., USP <467>).

Instrumentation:

- System: Agilent 7890B GC with 7697A Headspace Sampler or equivalent

- Detector: Flame Ionization Detector (FID)
- Column: DB-624, 30 m x 0.32 mm, 1.8 µm film thickness

Headspace Parameters:

- Oven Temperature: 80°C
- Loop Temperature: 90°C
- Transfer Line Temperature: 100°C
- Vial Equilibration Time: 15 min

GC Parameters:

- Inlet Temperature: 250°C
- Carrier Gas: Helium
- Oven Program:
 - Initial Temperature: 40°C, hold for 5 min
 - Ramp: 10°C/min to 240°C, hold for 5 min
- Detector Temperature: 260°C

Data Analysis: The peaks in the chromatogram are identified and quantified by comparison to a standard solution containing known amounts of common solvents. The results are reported as conforming to the specified guidelines if all detected solvents are below their respective limits.

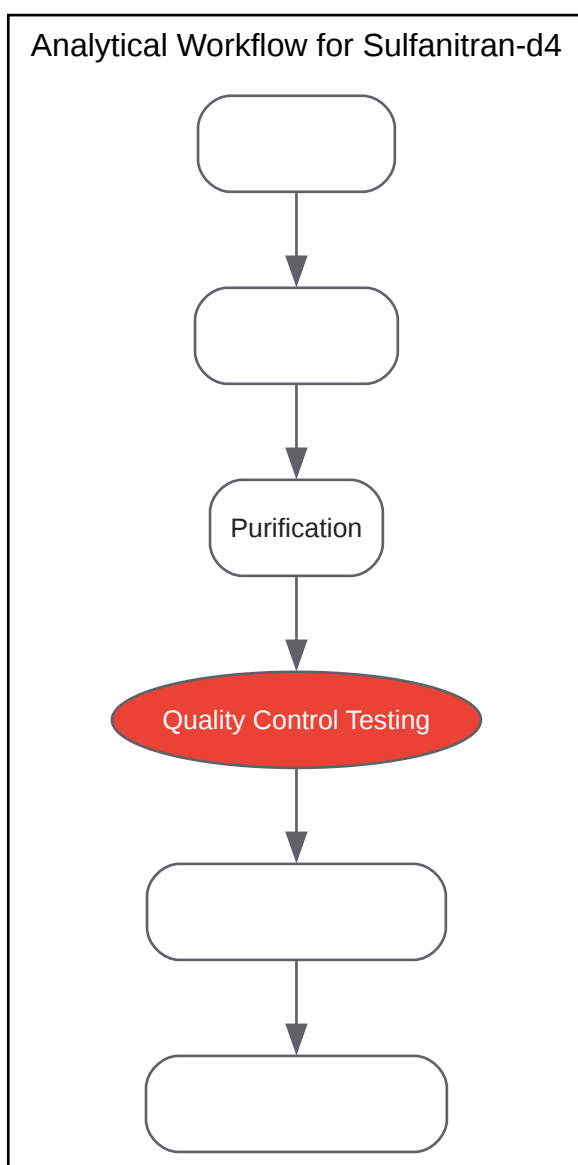
Visualizations

The following diagrams illustrate key aspects of the **Sulfanitran-d4** Certificate of Analysis.

Sulfanitran-d4 Structure

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Caption: Chemical structure of **Sulfanitran-d4**.



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Caption: Analytical workflow for a reference standard.

Caption: Conceptual layout of a Certificate of Analysis.

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